

# using barium titanate for positive temperature coefficient (PTC) thermistors

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## Compound of Interest

Compound Name: BARIUM TITANATE

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## Application Notes and Protocols for Barium Titanate-Based PTC Thermistors

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the principles, manufacturing, and characterization of **barium titanate** ( $\text{BaTiO}_3$ )-based Positive Temperature Coefficient (PTC) thermistors. The information is intended to guide researchers and scientists in understanding and utilizing these materials for various applications, including temperature sensing and control.

## Introduction to Barium Titanate PTC Thermistors

**Barium titanate** is a ferroelectric ceramic material with a perovskite crystal structure.<sup>[1][2]</sup> In its pure state, it acts as an electrical insulator.<sup>[1]</sup> However, through controlled doping with specific elements,  $\text{BaTiO}_3$  can be transformed into a semiconducting material exhibiting a significant Positive Temperature Coefficient (PTC) effect.<sup>[1][3][4]</sup> This effect is characterized by a sharp increase in electrical resistance by several orders of magnitude when the material is heated to its Curie temperature ( $T_C$ ), the point at which it transitions from a ferroelectric tetragonal

phase to a paraelectric cubic phase.[2][5][6][7] This unique property makes doped **barium titanate** an ideal material for manufacturing PTC thermistors, which are widely used in electronic circuits for overcurrent and overvoltage protection, self-regulating heating elements, and temperature sensing.[1][2][8][9]

The PTC phenomenon in doped  $\text{BaTiO}_3$  is primarily a grain boundary effect.[2][7] Below the Curie temperature, the grain boundaries have a low potential barrier, allowing for relatively easy electron flow and thus low resistance.[4][5] As the temperature approaches and surpasses the Curie point, potential barriers at the grain boundaries increase significantly, impeding electron flow and causing a dramatic rise in resistance.[4][5]

## Data Presentation: Dopant Effects on PTC Characteristics

The electrical properties of **barium titanate** PTC thermistors are highly sensitive to the type and concentration of dopants, as well as the sintering conditions.[2][7] Dopants are intentionally introduced to create n-type semiconductivity. Trivalent ions like Lanthanum ( $\text{La}^{3+}$ ) or Yttrium ( $\text{Y}^{3+}$ ) can substitute for Barium ( $\text{Ba}^{2+}$ ), while pentavalent ions like Niobium ( $\text{Nb}^{5+}$ ) or Tantalum ( $\text{Ta}^{5+}$ ) can substitute for Titanium ( $\text{Ti}^{4+}$ ).[2][3] The table below summarizes the effects of common dopants on the key characteristics of  $\text{BaTiO}_3$  PTC thermistors.

| Dopant (substituting for) | Dopant Concentration (mol%) | Sintering Temperature (°C) | Resulting Room Temperature Resistivity ( $\Omega\cdot\text{cm}$ ) | PTC Jump (Orders of Magnitude) | Curie Temperature (T_C) (°C) | Reference            |
|---------------------------|-----------------------------|----------------------------|-------------------------------------------------------------------|--------------------------------|------------------------------|----------------------|
| Niobium (Nb) on Ti site   | 0.05 - 0.22                 | 1240 - 1400                | Low                                                               | High                           | ~120                         | <a href="#">[10]</a> |
| Yttrium (Y) on Ba site    | 0.05 - 0.22                 | 1240 - 1400                | Low                                                               | High                           | ~120                         | <a href="#">[10]</a> |
| Lanthanum (La) on Ba site | Not specified               | High Temperature           | Low                                                               | Pronounced PTC effect          | ~120                         | <a href="#">[1]</a>  |
| Manganese (Mn)            | 0.01 - 0.04                 | Not specified              | Increases                                                         | Up to 9                        | Not significantly altered    | <a href="#">[3]</a>  |
| BN                        | 5%                          | Not specified              | 233                                                               | 3.4                            | Not specified                | <a href="#">[11]</a> |
| Strontium (Sr) on Ba site | 1 - 30 (atomic %)           | Not specified              | Modifies                                                          | Modifies                       | Decreases                    | <a href="#">[12]</a> |
| Lead (Pb) on Ba site      | 1 - 20 (atomic %)           | Not specified              | Modifies                                                          | Modifies                       | Increases                    | <a href="#">[10]</a> |

## Experimental Protocols

### Protocol for Fabrication of BaTiO<sub>3</sub> PTC Thermistors

This protocol outlines the conventional solid-state reaction method for producing disc-shaped **barium titanate** PTC thermistors.

Materials and Equipment:

- High-purity Barium Carbonate ( $\text{BaCO}_3$ ) powder
- High-purity Titanium Dioxide ( $\text{TiO}_2$ ) powder
- Dopant oxides (e.g.,  $\text{Nb}_2\text{O}_5$ ,  $\text{Y}_2\text{O}_3$ )
- Binder solution (e.g., Polyvinyl alcohol - PVA)
- Ball mill with zirconia grinding media
- Drying oven
- Hydraulic press with a circular die
- High-temperature sintering furnace (capable of reaching  $1400^\circ\text{C}$ )
- Screen printer
- Conductive paste for electrodes (e.g., Silver or Nickel)

#### Procedure:

- Powder Preparation and Mixing:
  - Calculate the required molar ratios of  $\text{BaCO}_3$ ,  $\text{TiO}_2$ , and the chosen dopant oxide(s).
  - Weigh the powders accurately.
  - Place the powders in the ball mill with zirconia balls and a solvent (e.g., ethanol).
  - Mill the mixture for several hours (e.g., 8 hours) to ensure homogeneity.[\[13\]](#)
- Calcination:
  - Dry the milled powder to remove the solvent.
  - Press the powder into a cake.

- Calcine the cake in a furnace at a temperature between 900°C and 1250°C for 2-5 hours to form the doped BaTiO<sub>3</sub> powder.[\[10\]](#)
- After calcination, pulverize the material back into a fine powder.
- Granulation and Pressing:
  - Add a binder solution (e.g., PVA) to the calcined powder and mix to form a slurry.
  - Dry and sieve the mixture to obtain granules.
  - Press the granules into discs of the desired dimensions using a hydraulic press (e.g., at a pressure of about 800 kg/cm<sup>2</sup>).[\[10\]](#)
- Sintering:
  - Place the green discs in the sintering furnace.
  - Heat the furnace to the desired sintering temperature, typically between 1240°C and 1400°C, and hold for 0.5 to 5 hours.[\[10\]](#)[\[14\]](#)
  - The cooling rate is critical for the PTC properties. Cool the furnace at a controlled rate (e.g., lower than 300°C per hour) to below 800°C, followed by furnace cooling to room temperature.[\[10\]](#)
- Electrode Application:
  - Apply conductive paste to both flat surfaces of the sintered ceramic discs using screen printing or manual deposition.[\[1\]](#)[\[15\]](#)
  - Fire the electrodes at an appropriate temperature to ensure good ohmic contact.
- Lead Wire Attachment:
  - Solder lead wires to the electrodes.[\[14\]](#)

## Protocol for Electrical Characterization of PTC Thermistors

This protocol describes the measurement of the resistance-temperature (R-T) characteristic, which is the fundamental property of a PTC thermistor.

#### Materials and Equipment:

- Fabricated PTC thermistor
- Temperature-controlled chamber or furnace
- Digital multimeter or ohmmeter with high resistance measurement capability
- Thermocouple or other temperature sensor
- Data acquisition system (optional)

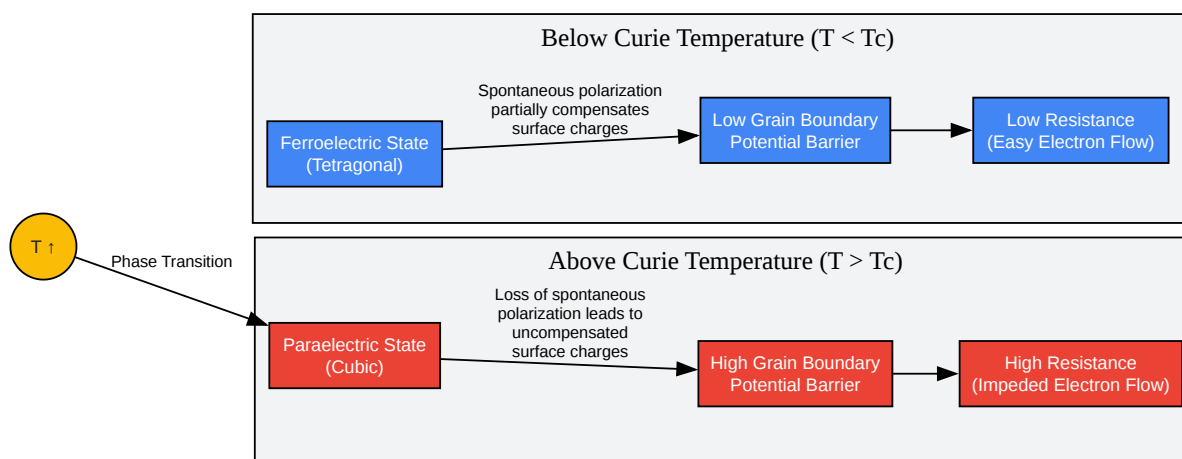
#### Procedure:

- Sample Preparation:
  - Place the PTC thermistor inside the temperature-controlled chamber.
  - Position the thermocouple as close as possible to the thermistor to ensure accurate temperature measurement.
  - Connect the leads of the thermistor to the ohmmeter.
- Measurement:
  - Set the starting temperature of the chamber below the expected Curie temperature (e.g., room temperature).
  - Slowly increase the temperature of the chamber in controlled steps (e.g., 2-5°C per step).
  - At each temperature step, allow the system to stabilize and then record the resistance of the thermistor and the corresponding temperature from the thermocouple.
  - Continue the measurements well above the Curie temperature to capture the full PTC transition and the subsequent negative temperature coefficient (NTC) region.[\[16\]](#)

- Data Analysis:
  - Plot the logarithm of the resistance ( $\log R$ ) as a function of temperature ( $T$ ).
  - From the R-T curve, determine key parameters:
    - $R_{\min}$ : The minimum resistance.
    - $T_C$  (Curie Temperature): The temperature at which the resistance starts to increase sharply.
    - $R_{\max}$ : The maximum resistance.
    - PTC Jump: The ratio of  $R_{\max}$  to  $R_{\min}$ , often expressed in orders of magnitude.

## Visualizations

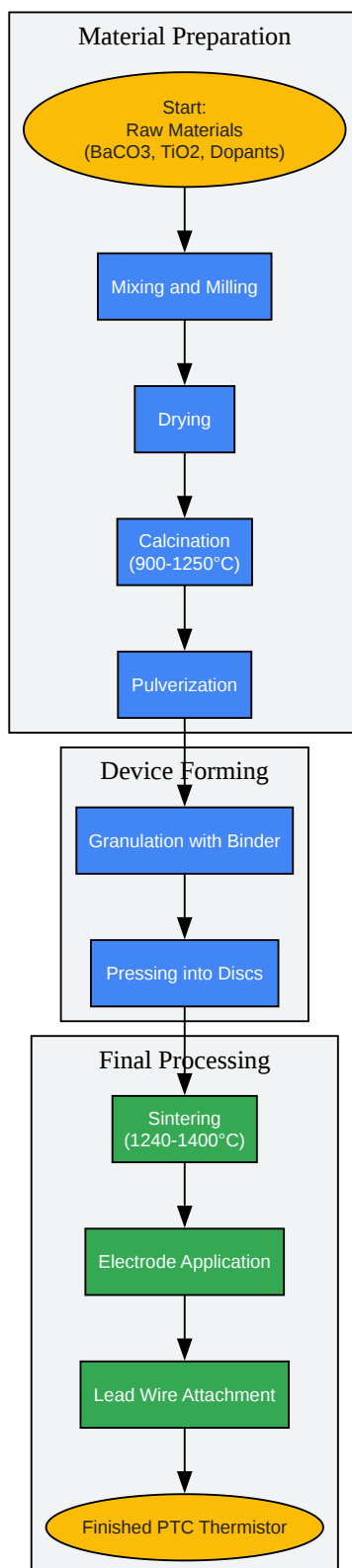
### PTC Effect Mechanism in Doped Barium Titanate



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Caption: PTC effect mechanism in doped **Barium Titanate**.

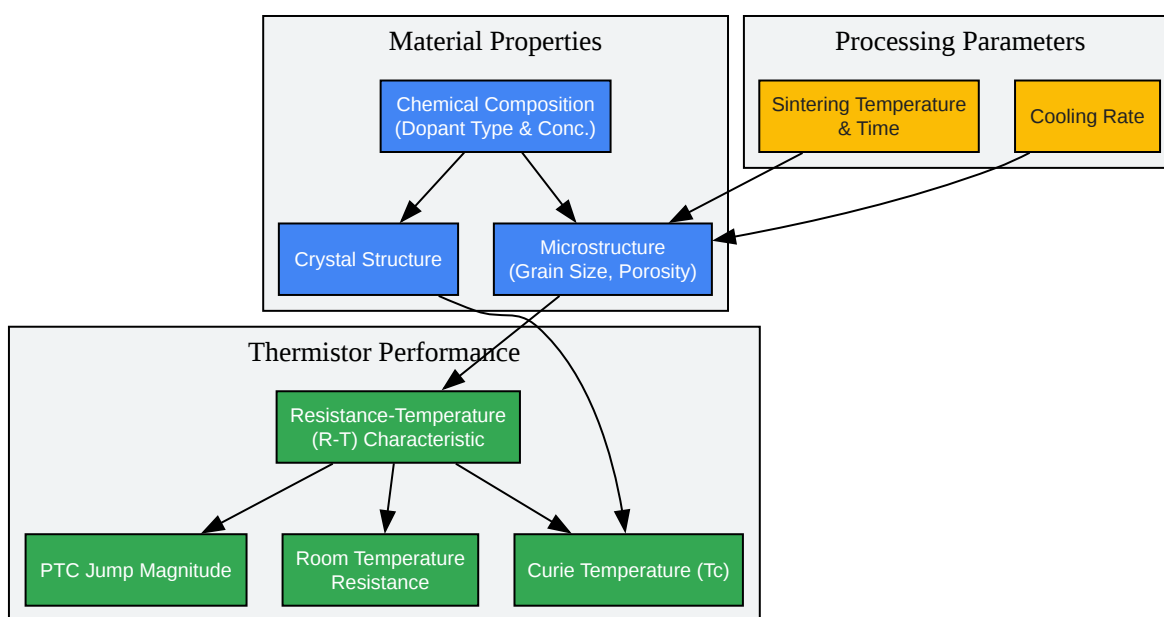
## Experimental Workflow for PTC Thermistor Fabrication



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Caption: Experimental workflow for PTC thermistor fabrication.

## Relationship Between Material Properties and Thermistor Performance



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Caption: Relationship between material properties and thermistor performance.

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## References

- 1. [ieeexplore.ieee.org](https://ieeexplore.ieee.org) [[ieeexplore.ieee.org](https://ieeexplore.ieee.org)]

- [2. pubs.aip.org \[pubs.aip.org\]](#)
- [3. liris.kuleuven.be \[liris.kuleuven.be\]](#)
- [4. tdk-electronics.tdk.com \[tdk-electronics.tdk.com\]](#)
- [5. What are PTC Thermistors \(POSISTOR\)? Operating Principle | Basic Knowledge of PTC Thermistor \(POSISTOR\) | Murata Manufacturing Co., Ltd. \[murata.com\]](#)
- [6. Barium Titanate Used For PTC Thermistor - Exhibition \[hongjinchem.com\]](#)
- [7. pubs.aip.org \[pubs.aip.org\]](#)
- [8. Understanding PTC Thermistors: A Complete Overview \[ufinebattery.com\]](#)
- [9. Barium titanate - Wikipedia \[en.wikipedia.org\]](#)
- [10. US3975307A - PTC thermistor composition and method of making the same - Google Patents \[patents.google.com\]](#)
- [11. Effects of BN Dopant on Electrical Characteristics of Barium-Excessive BaTiO<sub>3</sub> Ceramics for Laminated Positive Temperature Coefficient Thermistors Fabricated by Tape Casting Technique | Scientific.Net \[scientific.net\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. BaTiO<sub>3</sub>-based PTC \(Positive Temperature Coefficient\) ceramic and preparation method thereof - Eureka | Patsnap \[eureka.patsnap.com\]](#)
- [14. amwei.com \[amwei.com\]](#)
- [15. Obtaining the high performance PTC thermistors based on barium titanate | IEEE Conference Publication | IEEE Xplore \[ieeexplore.ieee.org\]](#)
- [16. tdk-electronics.tdk.com \[tdk-electronics.tdk.com\]](#)
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